

Technical Guide: Physical Properties of 1,3-Bis(di-tert-butylphosphino)propane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Bis(DI-tert-butylphosphino)propane

Cat. No.: B055799

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,3-Bis(di-tert-butylphosphino)propane**, a bidentate phosphine ligand. The information is curated for researchers, scientists, and professionals in drug development who utilize such compounds in catalysis and synthesis.

Core Physical Properties

1,3-Bis(di-tert-butylphosphino)propane, with the chemical formula $C_{19}H_{42}P_2$, is a key organophosphorus compound.^[1] Its utility in various chemical reactions necessitates a thorough understanding of its physical characteristics. A summary of its key physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C19H42P2	[1]
Molecular Weight	332.5 g/mol	[1]
Appearance	White to off-white solid	Inferred from similar compounds
Melting Point	35-37 °C	
Boiling Point	379.2 ± 25.0 °C (Predicted)	[2]
Solubility	Insoluble in water (calculated)	[3]
XLogP3	6.86 (Calculated)	[2]

Experimental Protocols

Determination of Melting Point for Air-Sensitive Solids

Given the air-sensitive nature of many phosphine ligands, determining their melting point requires specific handling to prevent oxidation, which can lead to inaccurate measurements. The following is a general protocol for determining the melting point of an air-sensitive solid like **1,3-Bis(di-tert-butylphosphino)propane** using a capillary melting point apparatus under an inert atmosphere.

Materials:

- Melting point apparatus
- Glass capillaries (sealed at one end)
- Schlenk line or glovebox
- Nitrogen or Argon gas (high purity)
- The air-sensitive compound
- Spatula

Procedure:

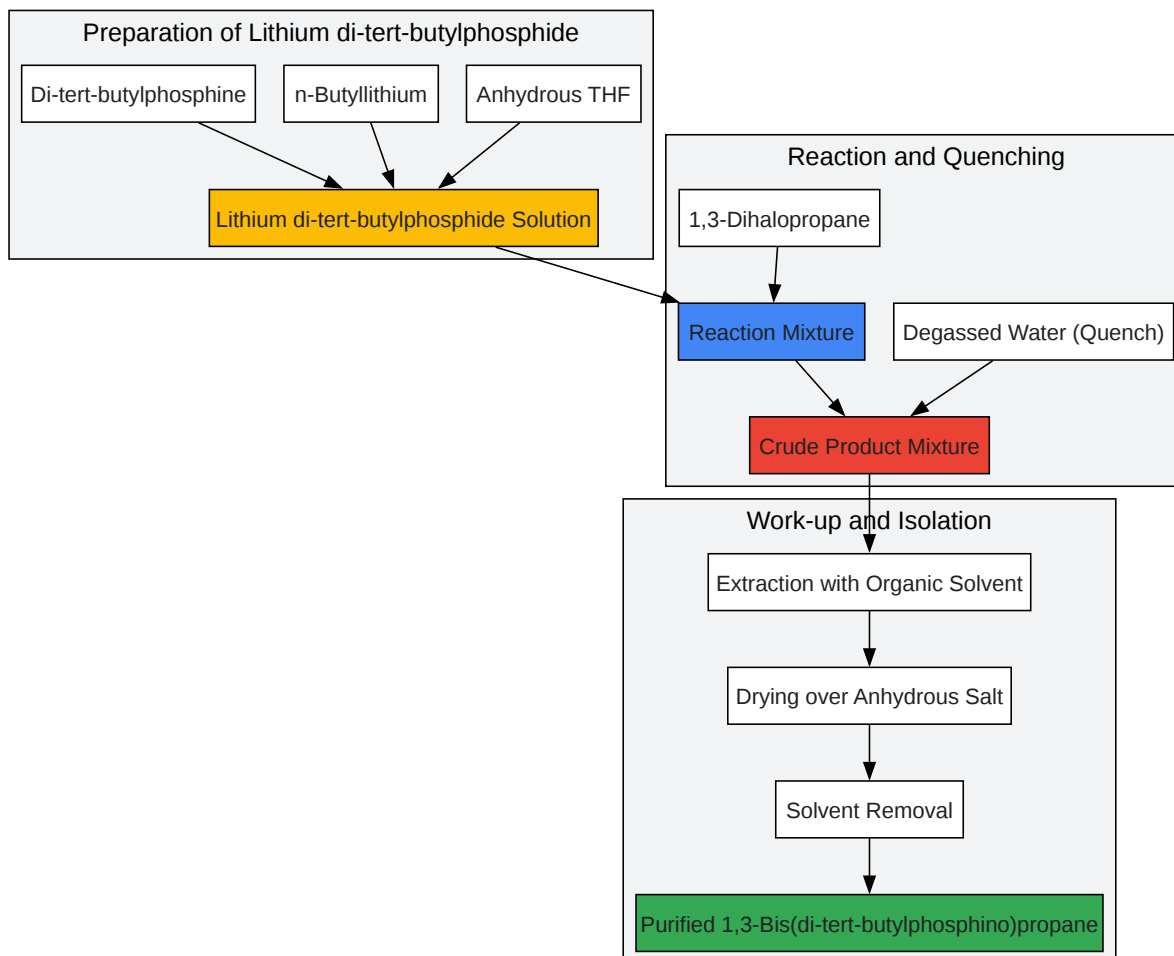
- Inert Atmosphere Preparation: All manipulations of the air-sensitive compound should be performed under an inert atmosphere. This can be achieved in a glovebox or on a Schlenk line.
- Sample Preparation:
 - Inside the glovebox or under a positive pressure of inert gas, finely crush a small amount of the solid sample.
 - Load the finely crushed sample into the open end of a glass capillary tube to a height of 2-3 mm.
 - Tap the sealed end of the capillary gently on a hard surface to pack the sample tightly at the bottom.
- Sealing the Capillary (Optional but Recommended):
 - If the compound is particularly sensitive or volatile, the capillary can be flame-sealed under a stream of inert gas. This is done by carefully heating the open end of the capillary with a small flame until it melts and seals.
- Melting Point Measurement:
 - Place the prepared capillary tube into the heating block of the melting point apparatus.
 - Heat the sample at a steady rate (e.g., 1-2 °C per minute) to get an approximate melting point.
 - For a more accurate measurement, repeat the process with a fresh sample, heating rapidly to about 10-15 °C below the approximate melting point, and then reducing the heating rate to 0.5-1 °C per minute.
 - Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the compound.

Visualizations

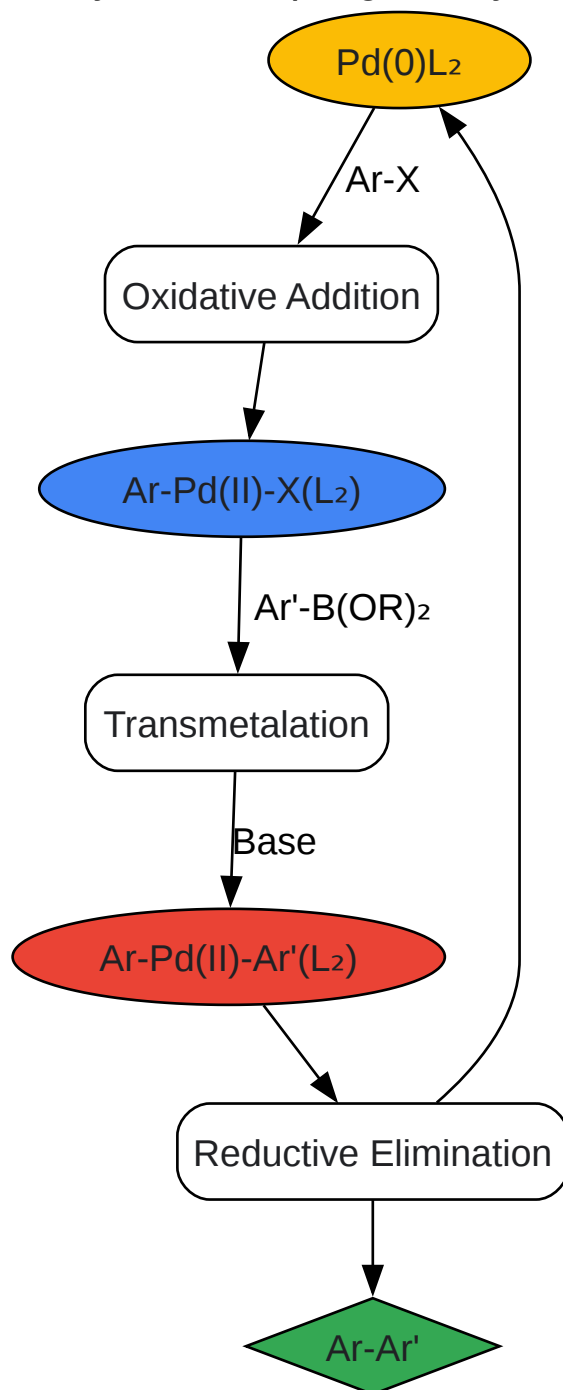
Synthesis Workflow of 1,3-Bis(di-tert-butylphosphino)propane

The following diagram illustrates a typical synthetic route for **1,3-Bis(di-tert-butylphosphino)propane**, adapted from the synthesis of similar diphosphine ligands. The process involves the reaction of a dihalopropane with a phosphide anion.

Synthesis of 1,3-Bis(di-tert-butylphosphino)propane



Suzuki-Miyaura Coupling Catalytic Cycle



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Bis(DI-tert-butylphosphino)propane | C₁₉H₄₂P₂ | CID 545471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. CAS # 121115-33-1, 1,3-Bis(di-tert-butylphosphino)propane - chemBlink [www.chemblink.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1,3-Bis(di-tert-butylphosphino)propane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055799#1-3-bis-di-tert-butylphosphino-propane-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com